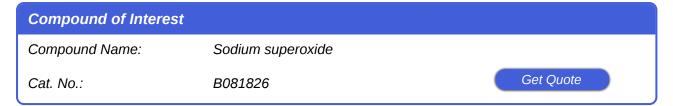


sodium superoxide vs potassium superoxide stability comparison

Author: BenchChem Technical Support Team. Date: December 2025



A Comparative Guide to the Stability of **Sodium Superoxide** and Potassium Superoxide

For researchers, scientists, and drug development professionals, understanding the stability of reactive oxygen species is paramount for their safe handling and application. This guide provides a detailed comparison of the stability of **sodium superoxide** (NaO₂) and potassium superoxide (KO₂), supported by experimental data and methodologies.

Introduction

Sodium superoxide and potassium superoxide are inorganic compounds that are potent oxidizing agents and sources of the superoxide radical anion (O_2^-) . Their utility in various applications, from life-support systems to chemical synthesis, is dictated by their inherent stability. A key factor influencing the stability of alkali metal superoxides is the size of the cation; larger cations are better able to stabilize the large superoxide anion through greater lattice energy effects.[1][2] Consequently, potassium superoxide is generally more stable than **sodium superoxide**.[1]

Quantitative Stability Data

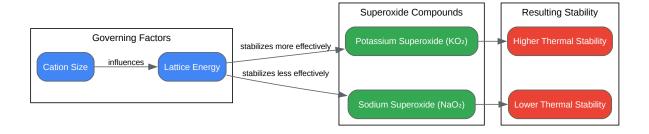
The thermal stability of **sodium superoxide** and potassium superoxide has been determined through various analytical techniques, primarily thermogravimetric analysis (TGA) and differential thermal analysis (DTA). The key quantitative data are summarized below.

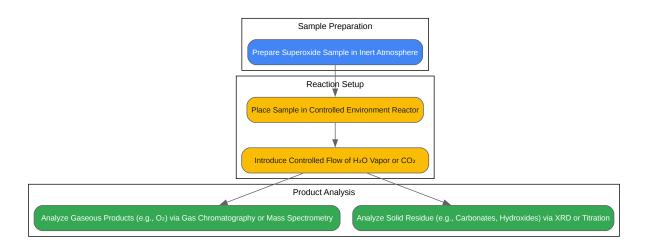


Property	Sodium Superoxide (NaO2)	Potassium Superoxide (KO ₂)
Appearance	Yellow-orange crystalline solid	Yellow paramagnetic solid
Decomposition Onset	~551.7 °C[1] (Violently decomposes above 250 °C[3])	Decomposes around its melting point of ~560 °C[4]
Decomposition Products	Sodium peroxide (Na ₂ O ₂) and Oxygen (O ₂)	Potassium peroxide (K ₂ O ₂) and Oxygen (O ₂) initially, then potentially potassium oxide (K ₂ O) and potassium metal at higher temperatures in a vacuum.[5]
Reaction with Water	Hydrolyzes to sodium hydroxide (NaOH), oxygen (O ₂), and hydrogen peroxide (H ₂ O ₂)[1]	Disproportionates to potassium hydroxide (KOH), oxygen (O ₂), and hydrogen peroxide (H ₂ O ₂) [4]
Reaction with CO ₂	Reacts to form sodium carbonate (Na ₂ CO ₃) and oxygen (O ₂)[3]	Reacts to form potassium carbonate (K ₂ CO ₃) and oxygen (O ₂)[4]

Stability Comparison Logic







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